

Ethyl 2-(chlorosulfonyl)acetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-(chlorosulfonyl)acetate

Cat. No.: B1357092

[Get Quote](#)

Technical Guide: Ethyl 2-(chlorosulfonyl)acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Ethyl 2-(chlorosulfonyl)acetate**, a reactive chemical intermediate significant in organic synthesis, particularly for introducing the ethyl acetatesulfonyl chloride moiety. Its applications are prominent in the development of novel pharmaceutical compounds and other specialty chemicals.

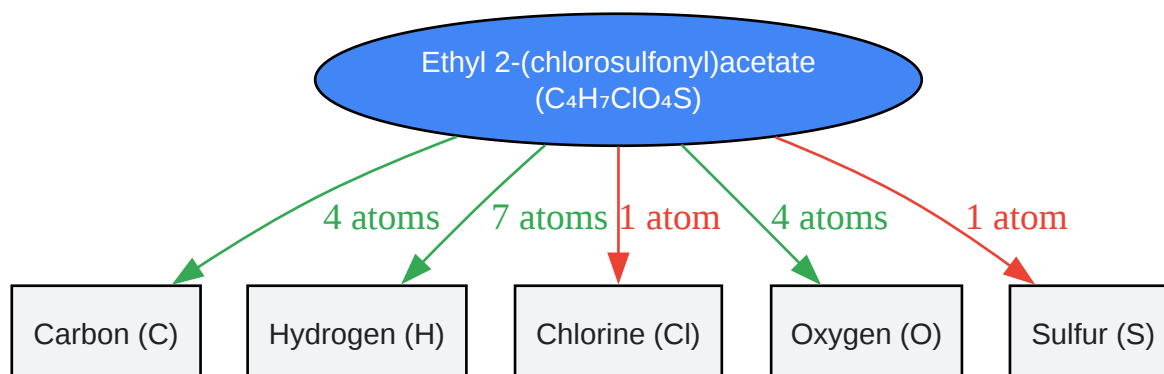
Chemical Properties

The fundamental chemical identifiers for **Ethyl 2-(chlorosulfonyl)acetate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Identifier	Value	Citations
Molecular Formula	C ₄ H ₇ ClO ₄ S	[1] [2] [3] [4]
Molecular Weight	186.61 g/mol	[1] [2] [3] [4]
CAS Number	55896-93-0	[1] [2] [5]

Structural and Elemental Composition

The molecular structure of **Ethyl 2-(chlorosulfonyl)acetate** consists of a central ethyl acetate core functionalized with a chlorosulfonyl group. The relationship between the compound and its constituent elements is visualized below.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **Ethyl 2-(chlorosulfonyl)acetate**.

This document is intended for technical audiences and assumes familiarity with chemical principles. No experimental protocols were cited in the provided context.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl (chlorosulfonyl)acetate | $C_4H_7ClO_4S$ | CID 12225100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 2-(Chlorosulfonyl)acetate CAS#: 55896-93-0 [m.chemicalbook.com]
- 3. Ethyl 2-(Chlorosulfonyl)acetate | 55896-93-0 [chemicalbook.com]
- 4. Ethyl 2-(Chlorosulfonyl)acetate [myskinrecipes.com]
- 5. Ethyl 2-(chlorosulfonyl)acetate | 55896-93-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Ethyl 2-(chlorosulfonyl)acetate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1357092#ethyl-2-chlorosulfonyl-acetate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com